

# Pharmacological Profile of 4-Hydroxy-N,N-dipropyltryptamine (4-HO-DPT)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 4-HO-DPHP

Cat. No.: B15547288

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Note on Compound Identity: The query specified "**4-HO-DPHP**." Extensive database searches yielded no psychoactive tryptamine with this designation. However, the search results consistently point to "4-HO-DPT" (4-hydroxy-N,N-dipropyltryptamine), a known synthetic psychedelic tryptamine. It is highly probable that "**4-HO-DPHP**" was a typographical error. This document will proceed with the pharmacological profile of 4-HO-DPT, also known as deprocin. It is important to note that publicly available, peer-reviewed quantitative data for 4-HO-DPT is scarce.

## Introduction

4-Hydroxy-N,N-dipropyltryptamine (4-HO-DPT) is a synthetic psychedelic tryptamine structurally analogous to psilocin (4-HO-DMT), the primary psychoactive metabolite of psilocybin.[1][2] First synthesized in the 1970s, it is a member of the 4-hydroxytryptamine family.[2] Like other classic psychedelics, its effects are primarily mediated by its action as a serotonin receptor agonist, with a significant affinity for the 5-HT<sub>2A</sub> receptor.[1][2][3] This profile makes it a compound of interest for researchers studying the structure-activity relationships of psychedelic compounds and their potential therapeutic applications.

This technical guide provides a comprehensive overview of the known pharmacological profile of 4-HO-DPT, including its mechanism of action, receptor binding information, and in vivo

effects. Detailed experimental protocols for key assays and visualizations of relevant pathways and workflows are provided to support further research in psychedelic science and drug development.

## Data Presentation

### Receptor Binding & Functional Activity

The primary psychoactive effects of 4-HO-DPT are mediated through its agonist activity at serotonin receptors, particularly the 5-HT<sub>2A</sub> subtype.<sup>[1]</sup> Upon binding, the 5-HT<sub>2A</sub> receptor, a G-protein coupled receptor (GPCR), primarily signals through the Gq/11 pathway.<sup>[1][2]</sup> While a comprehensive binding profile for 4-HO-DPT is not readily available in the public domain, data for the structurally similar compound 4-HO-DiPT (4-hydroxy-N,N-diisopropyltryptamine) can serve as a reasonable proxy to approximate its expected affinities at various serotonin receptors.<sup>[1]</sup>

Table 1: In Vitro Receptor Binding Affinities ( $K_i$ ) and Functional Potencies ( $EC_{50}$ ) of 4-HO-DiPT (as a proxy for 4-HO-DPT)

| Receptor Subtype   | Binding Affinity ( $K_i$ , nM) | Functional Potency ( $EC_{50}$ , nM) | Efficacy (% of 5-HT) |
|--------------------|--------------------------------|--------------------------------------|----------------------|
| 5-HT <sub>2A</sub> | Data Not Available             | ~40                                  | ~100%                |
| 5-HT <sub>2B</sub> | Data Not Available             | ~17                                  | ~94%                 |
| 5-HT <sub>2C</sub> | Data Not Available             | ~700                                 | ~100%                |

| 5-HT<sub>1A</sub> | >10,000 | Data Not Available | Data Not Available |

Note: Data for 4-HO-DiPT is used as a proxy.<sup>[1]</sup> Lower  $K_i$  and  $EC_{50}$  values indicate higher binding affinity and greater potency, respectively. Efficacy is relative to the maximal response of serotonin (5-HT).

### In Vivo Psychedelic-like Activity

The head-twitch response (HTR) in rodents is a well-validated behavioral proxy for 5-HT<sub>2A</sub> receptor-mediated psychedelic effects in humans.<sup>[1]</sup> 4-HO-DPT is reported to induce the HTR

in rodents.[3] Direct dose-response data for 4-HO-DPT is limited, but its potency for inducing the HTR in mice is estimated to be approximately 4- to 5-fold lower than that of psilocin.[1]

Table 2: Estimated In Vivo Potency of 4-HO-DPT in the Mouse Head-Twitch Response (HTR) Assay

| Compound             | HTR ED <sub>50</sub> (mg/kg) | Relative Potency to Psilocin |
|----------------------|------------------------------|------------------------------|
| 4-HO-DPT (Estimated) | ~2.0 - 2.5                   | 4-5x Lower                   |

| Psilocin (Reference) | ~0.5 | 1x |

Note: ED<sub>50</sub> is the dose that produces a half-maximal response. A lower ED<sub>50</sub> value indicates higher in vivo potency. Data is estimated based on known relative potency to psilocin.[1]

## Experimental Protocols

### Radioligand Binding Assay (General Protocol)

This in vitro technique is used to quantify the affinity of a test compound (e.g., 4-HO-DPT) for a specific receptor by measuring its ability to displace a radioactively labeled ligand.

- Membrane Preparation:
  - Cells or tissues expressing the target receptor (e.g., HEK293 cells stably expressing human 5-HT<sub>2A</sub> receptors) are homogenized in a cold buffer solution.
  - The homogenate is centrifuged to pellet the cell membranes.
  - The membrane pellet is washed and resuspended in an appropriate assay buffer.
- Competitive Binding Assay:
  - In a multi-well plate, incubate the prepared cell membranes with a fixed concentration of a specific radioligand (e.g., [<sup>3</sup>H]ketanserin for 5-HT<sub>2A</sub> receptors) and varying concentrations of the unlabeled test compound (4-HO-DPT).

- Allow the reaction to reach equilibrium.
- Rapidly separate the bound and free radioligand by vacuum filtration through a glass fiber filter mat.
- Wash the filters with ice-cold buffer to remove any non-specifically bound radioligand.
- Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis:
  - Plot the percentage of specific radioligand binding against the log concentration of the test compound to generate a competition curve.
  - The  $IC_{50}$  value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand) is determined from this curve.
  - The inhibition constant ( $K_i$ ) is then calculated from the  $IC_{50}$  value using the Cheng-Prusoff equation:  $K_i = IC_{50} / (1 + [L]/K_d)$ , where  $[L]$  is the concentration of the radioligand and  $K_d$  is its dissociation constant.

## In Vitro Functional Assay: Calcium Flux

This assay measures the agonist activity of 4-HO-DPT at Gq-coupled receptors like 5-HT<sub>2A</sub> by detecting changes in intracellular calcium concentration.

- Cell Culture and Plating:
  - Culture cells stably expressing the human 5-HT<sub>2A</sub> receptor (e.g., Flp-In T-REx 293 cells) in appropriate media.
  - Seed the cells into black-walled, clear-bottom 96-well plates and grow to near confluence.
- Dye Loading:
  - Remove the cell culture medium and wash the cells with a physiological buffer (e.g., Hank's Balanced Salt Solution - HBSS).

- Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) by incubating them in a dye solution for 30-60 minutes at 37°C in the dark.
- Compound Addition and Fluorescence Measurement:
  - Prepare serial dilutions of 4-HO-DPT in HBSS.
  - Place the 96-well plate in a fluorescence plate reader.
  - Measure the baseline fluorescence for a short period.
  - Using an automated injection system, add the various concentrations of 4-HO-DPT to the respective wells.
  - Immediately begin measuring the fluorescence intensity over time to capture the transient increase in intracellular calcium.
- Data Analysis:
  - Determine the peak fluorescence response for each well.
  - Normalize the data to the response of the vehicle control (0%) and a maximal concentration of a reference agonist like serotonin (100%).
  - Fit the concentration-response data to a sigmoidal dose-response curve to determine the EC<sub>50</sub> (half-maximal effective concentration) and E<sub>max</sub> (maximal efficacy) values.

## In Vivo Head-Twitch Response (HTR) Assay

This behavioral assay is used to assess the in vivo psychedelic-like activity of 4-HO-DPT in rodents.

- Animals:
  - Male C57BL/6J mice are commonly used.
- Drug Preparation:

- Dissolve 4-HO-DPT (e.g., hydrochloride salt) in a suitable vehicle, such as 0.9% sterile saline.
- Prepare a range of doses (e.g., 0.3, 1, 3, 10 mg/kg) to establish a dose-response curve, including a vehicle-only control group.
- Procedure:
  - Allow mice to habituate to the observation chambers (e.g., clear cylindrical enclosures) for a period before drug administration.
  - Administer the prepared dose of 4-HO-DPT or vehicle via intraperitoneal (i.p.) or subcutaneous (s.c.) injection.
  - Immediately place the animal back into the observation chamber.
  - Record the number of head twitches over a set period (e.g., 30-60 minutes). A head twitch is a rapid, side-to-side rotational movement of the head.
  - Observation can be done manually by a trained observer or using an automated system (e.g., a magnetometer-based detection system).
- Data Analysis:
  - Analyze the data using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests) to compare the effects of different doses of 4-HO-DPT to the vehicle control.
  - Calculate the ED<sub>50</sub> value from the dose-response curve.

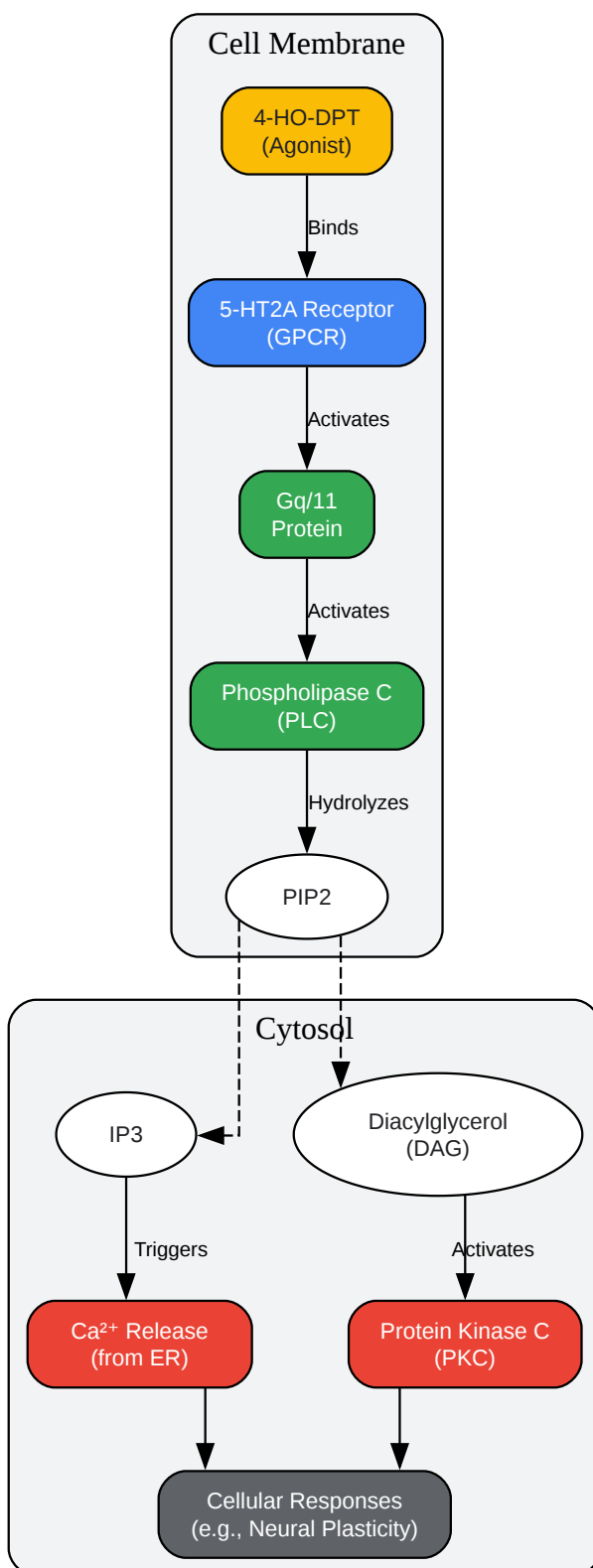
## Drug Discrimination Assay

This behavioral paradigm assesses whether the subjective (interoceptive) effects of a test drug are similar to those of a known training drug.

- Animals:
  - Male Sprague-Dawley rats, food-restricted to 85-90% of their free-feeding body weight, are often used.<sup>[1]</sup>

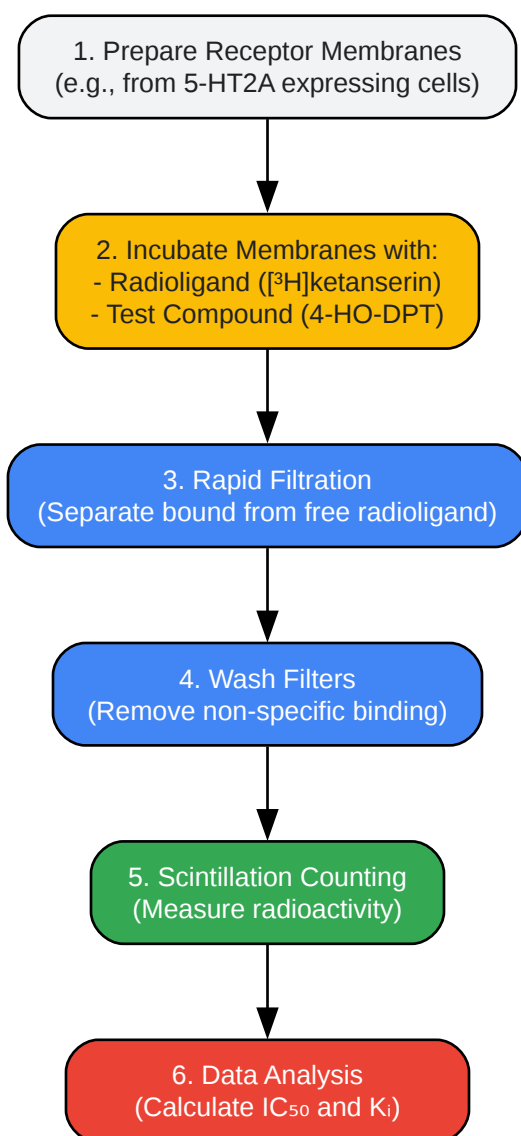
- Apparatus:
  - Standard two-lever operant conditioning chambers equipped with a food pellet dispenser.
- Training Phase:
  - Rats are trained to press one lever (the "drug lever") to receive a food reward after being administered a known psychedelic training drug (e.g., psilocybin or DMT).
  - On alternate days, they are trained to press the other lever (the "vehicle lever") to receive a food reward after being administered the vehicle (e.g., saline).
  - Training continues until the rats reliably press the correct lever depending on the injection they received.
- Testing Phase:
  - Once trained, substitution tests are performed. Various doses of the test compound (4-HO-DPT) are administered.
  - The percentage of responses on the drug-appropriate lever is measured. If the animal predominantly presses the drug lever, it indicates that the subjective effects of 4-HO-DPT are similar to the training drug.
- Data Analysis:
  - A dose-response curve is generated by plotting the percentage of drug-lever responding against the dose of 4-HO-DPT.
  - The ED<sub>50</sub> value is calculated, representing the dose at which the test drug produces 50% drug-lever responding.

## Mandatory Visualizations



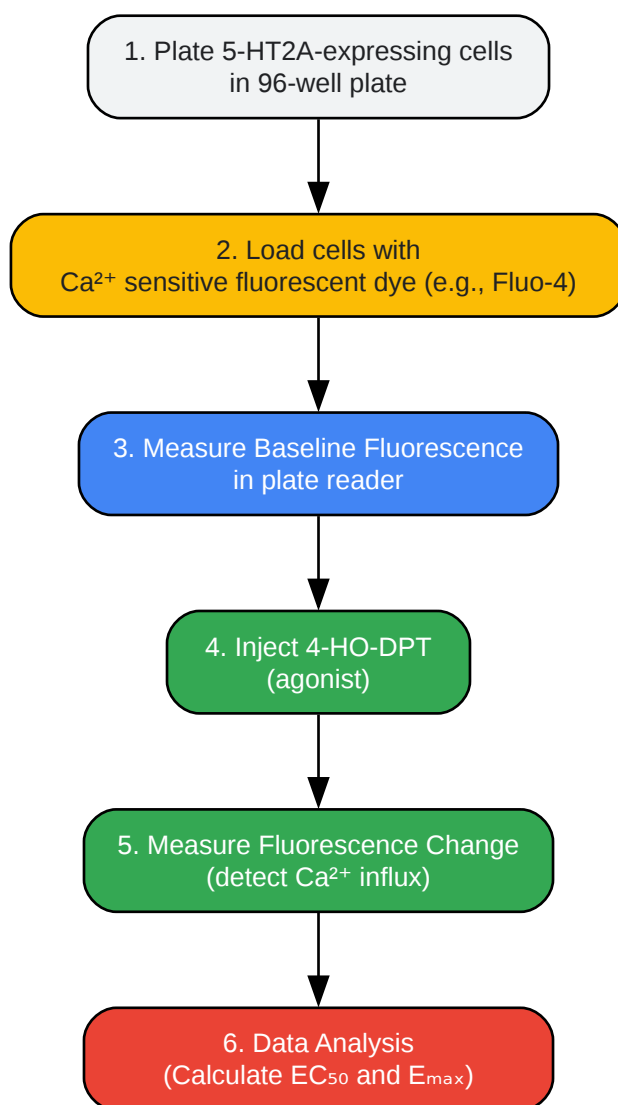
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Caption: Canonical Gq signaling pathway initiated by 5-HT2A receptor activation.



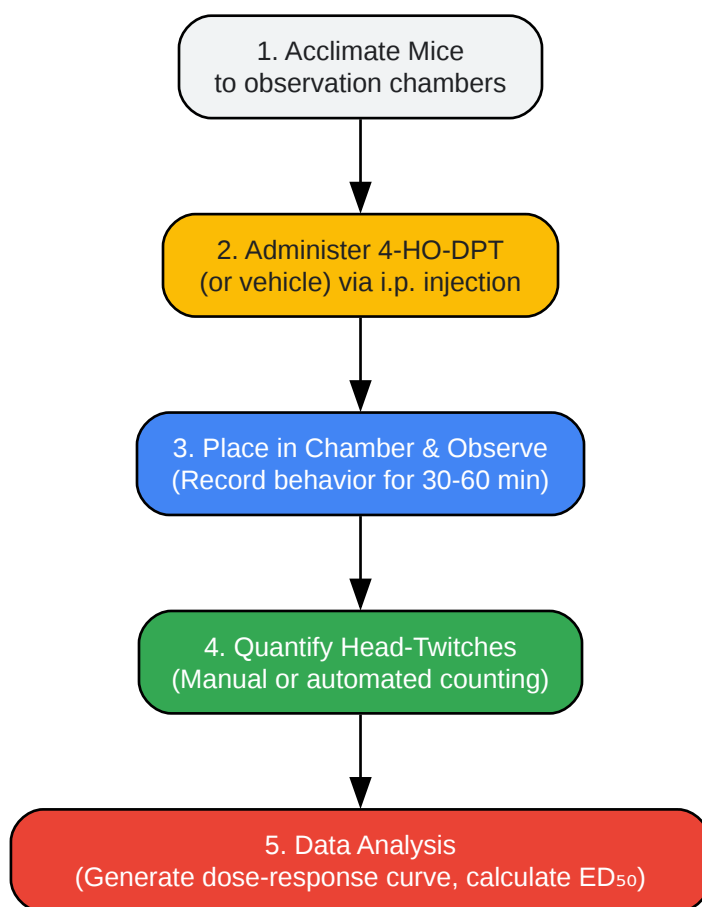
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Caption: Experimental workflow for a competitive radioligand binding assay.



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Caption: Experimental workflow for a cell-based calcium flux functional assay.



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Caption: Experimental workflow for the in vivo head-twitch response (HTR) assay.

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## References

- [1. benchchem.com \[benchchem.com\]](#)
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- [3. benchchem.com \[benchchem.com\]](#)

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